Structural Characterization of Methylenecyclopropylpyruvate: A Technical Guide

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Compound of Interest

Compound Name:	*Methylenecyclopropylpyruvate*
CAS No.:	*5746-24-7*
Cat. No.:	*B1673607*

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Introduction

Methylenecyclopropylpyruvate (MCPA), also known as ketohypoglycin, is a highly reactive and toxic keto acid. It is a key intermediate in the metabolic pathway of hypoglycin A, a toxic amino acid found in the unripe fruit of the ackee tree (Blighia sapida)[1]. The ingestion of hypoglycin A can lead to a severe and potentially fatal condition known as Jamaican Vomiting Sickness, characterized by profound hypoglycemia[1]. The toxicity of hypoglycin A is primarily attributed to its metabolite, methylenecyclopropylacetyl-CoA (MCPA-CoA), which is formed from **Methylenecyclopropylpyruvate**[2]. MCPA-CoA irreversibly inhibits several acyl-CoA dehydrogenases, enzymes crucial for fatty acid β-oxidation and the catabolism of some amino acids. This disruption of cellular energy metabolism is the underlying cause of the observed hypoglycemia[2][3].

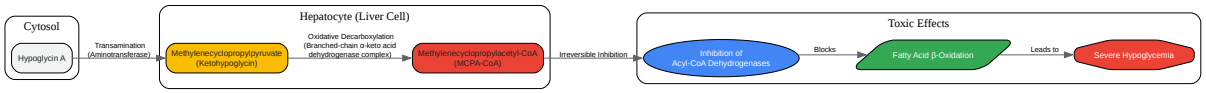
Despite its critical role in the pathophysiology of Jamaican Vomiting Sickness, a comprehensive structural characterization of **Methylenecyclopropylpyruvate** has been notably absent from

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the scientific literature. This technical guide aims to consolidate the available information on its biochemical context and provide a predicted structural analysis based on the known spectroscopic characteristics of its constituent functional groups. Furthermore, this guide outlines a representative experimental workflow for its enzymatic synthesis, purification, and subsequent structural elucidation.

Biochemical Pathway of Hypoglycin A Metabolism

Methylenecyclopropylpyruvate is formed in the liver from hypoglycin A through a transamination reaction. It is then oxidatively decarboxylated to form the highly toxic MCPA-CoA. The following diagram illustrates this critical metabolic pathway.



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Metabolic activation of Hypoglycin A to its toxic metabolite.

Predicted Structural and Spectroscopic Data

Due to the apparent lack of published experimental data on the isolated and purified **Methylenecyclopropylpyruvate**, the following tables present predicted spectroscopic data. These predictions are based on the known spectral characteristics of the methylenecyclopropyl and pyruvate functional groups.

Predicted ^{1}H and ^{13}C NMR Spectral Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted chemical shifts for

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Methylenecyclopropylpyruvate are presented below.

Predicted ^{1}H NMR Data (in $CDCl_3$, 400 MHz)	
Chemical Shift (δ) ppm	Multiplicity
~5.4 - 5.6	m (2H)
~2.8 - 3.0	m (1H)
~1.5 - 1.7	m (2H)
~1.2 - 1.4	m (2H)
~9.5 - 10.0	s (1H)

Predicted ^{13}C NMR Data (in $CDCl_3$, 100 MHz)	
Chemical Shift (δ) ppm	Assignment
~190 - 200	C=O (ketone)
~170 - 180	C=O (carboxylic acid)
~135 - 145	=C (vinylic quaternary carbon)
~105 - 115	$=CH_2$ (vinylic methylene)
~30 - 40	CH (cyclopropyl methine)
~10 - 20	CH_2 (cyclopropyl)

Predicted Infrared (IR) Spectroscopy Data

Infrared (IR) spectroscopy is used to identify the functional groups present in a molecule. The predicted characteristic IR absorption bands for **Methylenecyclopropylpyruvate** are listed below.

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Predicted IR Absorption Data	
Frequency (cm^{-1})	Functional Group
3400 - 2400 (broad)	O-H stretch (carboxylic acid)
~3080	=C-H stretch (vinylic)
~1720 - 1740	C=O stretch (ketone)
~1700 - 1720	C=O stretch (carboxylic acid)
~1650	C=C stretch (alkene)
~890	=C-H bend (out-of-plane)

Predicted Mass Spectrometry (MS) Fragmentation

Mass spectrometry (MS) provides information about the mass and fragmentation pattern of a molecule. The predicted major fragments for **Methylenecyclopropylpyruvate** under electron ionization are outlined below.

Predicted Mass Spectrometry Fragmentation (Electron Ionization)	
m/z (Mass-to-Charge Ratio)	Predicted Fragment
[M]+	Molecular ion
[M - COOH]+	Loss of the carboxylic acid group
[M - C_3H_4]+	Loss of the methylenecyclopropyl group
[C_4H_5O]+	Fragment corresponding to the acylium ion of the methylenecyclopropyl carbonyl moiety
[CH_3CO]+	Acetyl cation fragment

Experimental Protocols

The following section outlines a representative experimental workflow for the enzymatic synthesis, purification, and structural characterization of **Methylenecyclopropylpyruvate**. It is

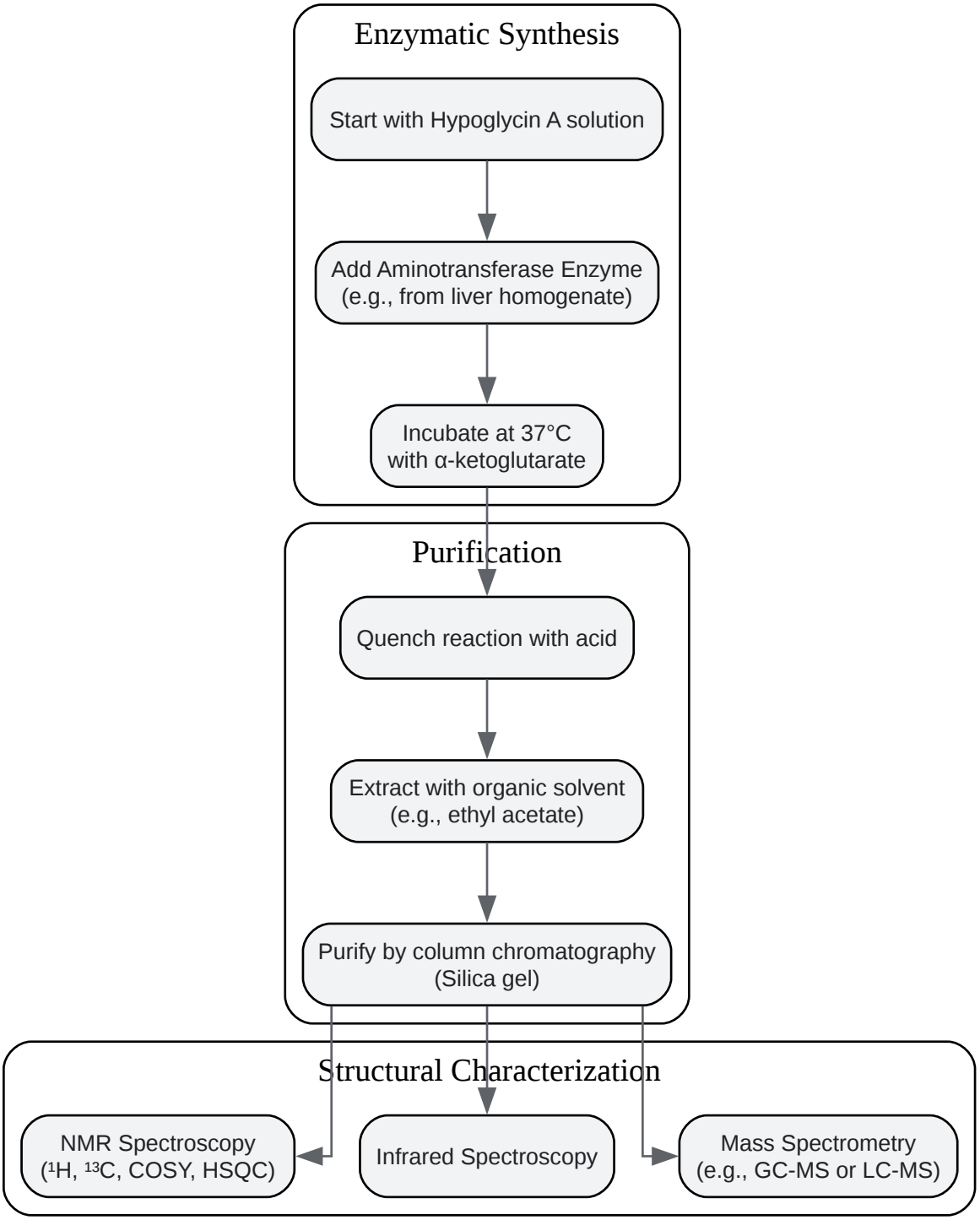
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important to note that this is a generalized protocol and would require optimization.

Enzymatic Synthesis and Purification of Methylenecyclopropylpyruvate

This protocol is based on the known metabolic conversion of hypoglycin A.

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